

3-Butoxypropionitrile CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Butoxypropionitrile

CAS No.: 6959-71-3

Cat. No.: B1265712

[Get Quote](#)

An In-Depth Technical Guide to 3-Methoxypropionitrile

A Note on Nomenclature: This guide focuses on 3-Methoxypropionitrile (CAS Number: 110-67-8). While the initial topic specified "**3-Butoxypropionitrile**," publicly available scientific literature and safety data sheets predominantly pertain to the methoxy derivative. It is presented here as the likely compound of interest for researchers in drug development and chemical synthesis.

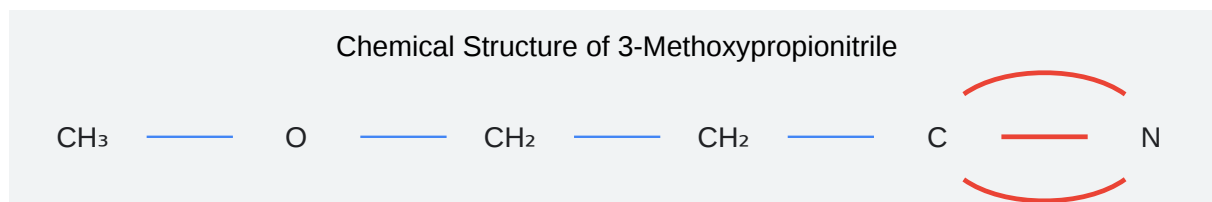
Introduction

3-Methoxypropionitrile, also known as 2-Methoxyethyl cyanide, is a versatile organic compound valued in various scientific fields.^[1] Its utility stems from its dual functionality as a nitrile and an ether, making it a valuable intermediate in organic synthesis and a specialized solvent.^{[2][3]} This guide offers a comprehensive overview of its chemical properties, synthesis, applications, and detailed safety protocols, tailored for researchers and professionals in scientific development.

Section 1: Chemical and Physical Properties

3-Methoxypropionitrile is a clear, colorless to light yellow liquid.[2] Its molecular structure consists of a propyl chain with a methoxy group at one end and a nitrile group at the other.

Chemical Structure



[Click to download full resolution via product page](#)

Caption: Chemical Structure of 3-Methoxypropionitrile

Physicochemical Data

The following table summarizes the key physical and chemical properties of 3-Methoxypropionitrile, providing essential data for experimental design and safety assessments.

Property	Value	Source(s)
CAS Number	110-67-8	[1][4][5]
Molecular Formula	C ₄ H ₇ NO	[5][6]
Molecular Weight	85.10 g/mol	[4][5][6]
Appearance	Clear colorless to yellow liquid	[2]
Boiling Point	164-165 °C	[4][7]
Melting Point	-63 °C	[4]
Flash Point	66 °C (closed cup)	[4][8]
Density	0.94 g/cm ³ at 20 °C	[4]
Solubility in Water	540 g/L	[2][4]
Vapor Pressure	2.3 hPa at 30 °C	[4]
Refractive Index	n _{20/D} 1.403	[7]
Autoignition Temperature	390 °C	[4]
Explosion Limits	1.9 - 15.3 % (v/v)	[4]

Section 2: Synthesis of 3-Methoxypropionitrile

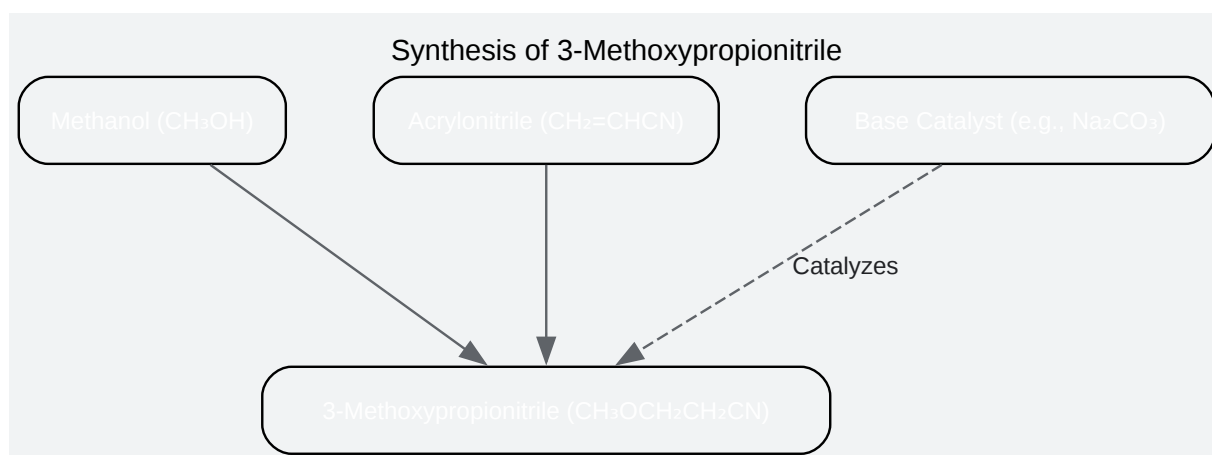
The primary method for synthesizing 3-Methoxypropionitrile is through the cyanoethylation of methanol with acrylonitrile.[3][9] This reaction is typically base-catalyzed.

General Synthesis Protocol

A common laboratory-scale synthesis involves the following steps:

- A solution of acrylonitrile in methanol is prepared.[7]
- A catalytic amount of a base, such as an aqueous solution of sodium carbonate, is added to the mixture.[7]

- The reaction is stirred, often at a controlled temperature, until the acrylonitrile is consumed, which can be monitored by Thin Layer Chromatography (TLC).[2][7]
- Upon completion, the reaction mixture is worked up by extracting with an organic solvent like ethyl acetate.[7]
- The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., Na_2SO_4), filtered, and concentrated under reduced pressure.[7]
- The crude product is then purified, typically by silica gel column chromatography, to yield pure 3-Methoxypropionitrile.[2][7]



[Click to download full resolution via product page](#)

Caption: Synthesis of 3-Methoxypropionitrile from Methanol and Acrylonitrile.

Section 3: Applications in Research and Development

3-Methoxypropionitrile's unique chemical properties make it a valuable compound in several areas of research and industry.

- **Pharmaceutical Intermediate:** It serves as a building block in the synthesis of various pharmaceutical compounds.[2]
- **Solvent:** It acts as a good solvent for plastic polymers.[3][10]

- Battery Research: It is used as a component in electrolytes for high-power lithium-ion batteries.[\[3\]](#)[\[7\]](#)
- Organic Synthesis: It is utilized as a reagent and starting material in various chemical reactions.[\[2\]](#)

Section 4: Safety Data Sheet and Handling

A thorough understanding of the hazards associated with 3-Methoxypropionitrile is crucial for its safe handling in a laboratory setting. This section synthesizes information typically found in a Safety Data Sheet (SDS).[\[1\]](#)[\[11\]](#)[\[12\]](#)

Hazard Identification

- GHS Classification: Classified as a combustible liquid and causes serious eye irritation.[\[1\]](#)[\[13\]](#) It may also cause skin and respiratory irritation.[\[10\]](#)[\[14\]](#)
- Signal Word: Warning.[\[1\]](#)
- Hazard Statements: H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation).[\[14\]](#)
- Potential Health Effects:
 - Eyes: Causes serious eye irritation.[\[1\]](#)[\[13\]](#)
 - Skin: May cause irritation. Prolonged contact may lead to dermatitis.[\[1\]](#)
 - Ingestion: May be harmful if swallowed.[\[1\]](#)
 - Inhalation: Avoid breathing vapors or mists.[\[1\]](#)
- Other Hazards: Can form explosive peroxides upon prolonged exposure to air and light.[\[12\]](#) Contact with acids can liberate very toxic gas.[\[12\]](#)

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[15\]](#)

- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[\[1\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[1\]](#)[\[15\]](#) Water mist can be used to cool closed containers.[\[1\]](#)
- Hazardous Combustion Products: May produce nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[12\]](#)

Handling and Storage

- Handling: Wear personal protective equipment. Avoid contact with skin, eyes, or clothing. Ensure adequate ventilation. Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)[\[15\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#) Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#) Unopened containers can be stored for up to 18 months, while opened containers should not be stored for more than 12 months.[\[12\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Safety glasses with side-shields or chemical goggles.[\[12\]](#)
- Skin and Body Protection: Wear appropriate protective gloves (e.g., PVC) and clothing to prevent skin exposure.[\[12\]](#)
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation is experienced.[\[1\]](#)

Section 5: Toxicological Information

Understanding the toxicology of 3-Methoxypropionitrile is essential for risk assessment in a research environment.

- Acute Toxicity:
 - Oral LD50 (Rat): 4390 mg/kg.[1]
 - Oral LD50 (Rabbit): 4130 mg/kg.[10]
 - Dermal LD50 (Rabbit): >9400 mg/kg.[10][13]
- Carcinogenicity: This substance is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[1]

References

- Cheméo. (n.d.). Chemical Properties of 3-Methoxypropionitrile (CAS 33695-59-9). Retrieved from [Link]
- LookChem. (n.d.). Cas 110-67-8, 3-Methoxypropionitrile. Retrieved from [Link]
- Equipped. (n.d.). 3-Methoxypropionitrile For Synthesis. Retrieved from [Link]
- Google Patents. (n.d.). CN114276254A - Synthetic method of 3-methoxypropylamine.
- PubChem. (n.d.). Propanenitrile, 3-methoxy-. Retrieved from [Link]
- ChemBK. (2024). 3-Methoxypropionitrile. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fishersci.com [fishersci.com]

- [2. Page loading... \[guidechem.com\]](#)
- [3. 3-Methoxypropionitrile | 110-67-8 \[amp.chemicalbook.com\]](#)
- [4. 3-Methoxypropionitrile for synthesis 110-67-8 \[sigmaaldrich.com\]](#)
- [5. scbt.com \[scbt.com\]](#)
- [6. Propanenitrile, 3-methoxy- | C4H7NO | CID 61032 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. 3-Methoxypropionitrile | 110-67-8 \[chemicalbook.com\]](#)
- [8. 3-メトキシプロピオニトリル ≥98.0% \(GC\) | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [9. CN114276254A - Synthetic method of 3-methoxypropylamine - Google Patents \[patents.google.com\]](#)
- [10. chembk.com \[chembk.com\]](#)
- [11. merckmillipore.com \[merckmillipore.com\]](#)
- [12. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [13. merckmillipore.com \[merckmillipore.com\]](#)
- [14. 3-Methoxypropionitrile | 110-67-8 | Tokyo Chemical Industry Co., Ltd.\(APAC\) \[tcichemicals.com\]](#)
- [15. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [3-Butoxypropionitrile CAS number and safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265712/docs#3-butoxypropionitrile-cas-number-and-safety-data-sheet\]](https://www.benchchem.com/product/b1265712/docs#3-butoxypropionitrile-cas-number-and-safety-data-sheet)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)